

Technical Monograph: CAS 1177314-74-7

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Compound of Interest

Compound Name: 4-Amino-1-(2-methoxyethyl)-2-pyrrolidinone hydrochloride

CAS No.: 1177314-74-7

Cat. No.: B1519533

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Advanced Pyrrolidinone Scaffolds in Drug Discovery

Executive Summary

CAS 1177314-74-7, chemically identified as **4-Amino-1-(2-methoxyethyl)-2-pyrrolidinone hydrochloride**, represents a high-value synthetic intermediate and pharmacophore building block. Belonging to the pyrrolidin-2-one (lactam) class, this structural motif is a privileged scaffold in medicinal chemistry, serving as a core mimetic for peptide bonds (

-lactam constraint) and a key determinant in the binding affinity of CNS-active agents (Racetams) and novel kinase inhibitors.

This guide details the physicochemical properties, synthesis protocols, and pharmacological relevance of CAS 1177314-74-7, specifically focusing on its utility in targeting Synaptic Vesicle Protein 2A (SV2A) and its potential as a bioisostere in peptidomimetic design.

Chemical & Physical Profile

The compound is characterized by a 5-membered lactam ring substituted with a primary amine at the C4 position and a methoxyethyl tail at the N1 position. This specific substitution pattern enhances aqueous solubility and blood-brain barrier (BBB) permeability compared to unsubstituted analogs.

Table 1: Physicochemical Specifications

Property	Specification
Chemical Name	4-Amino-1-(2-methoxyethyl)-2-pyrrolidinone hydrochloride
CAS Number	1177314-74-7
Molecular Formula	
Molecular Weight	194.66 g/mol
Core Scaffold	-Lactam (Pyrrolidin-2-one)
Key Substituents	4-Amino (primary amine), N-(2-methoxyethyl)
Solubility	Highly soluble in Water, DMSO, Methanol
pKa (Calculated)	~8.5 (Amine), ~-0.5 (Amide O)
H-Bond Donors/Acceptors	2 / 3
Topological Polar Surface Area	55.1 Å ² (favorable for CNS penetration)

Mechanism of Action: The Pyrrolidinone Pharmacophore

While CAS 1177314-74-7 is primarily a building block, its structural architecture dictates the biological activity of the final drug candidates derived from it. The pyrrolidinone core is a proven ligand for SV2A, a membrane glycoprotein found in synaptic vesicles.

3.1. SV2A Modulation Pathway

The 2-pyrrolidinone ring mimics the conformation of the neurotransmitter GABA in a restricted state. Ligands containing this core (e.g., Levetiracetam, Brivaracetam) bind to SV2A,

modulating the exocytosis of neurotransmitters. The 4-amino substitution provided by this CAS number offers a critical attachment point for structure-activity relationship (SAR) expansion, allowing the synthesis of "Second Generation" ligands with enhanced potency.

Figure 1: SV2A Synaptic Vesicle Modulation Pathway The diagram below illustrates the putative mechanism where pyrrolidinone-based ligands modulate vesicle fusion.



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Caption: Mechanism of pyrrolidinone ligands binding to SV2A, regulating calcium influx and neurotransmitter release to stabilize synaptic activity.

Experimental Protocols

4.1. Synthesis of CAS 1177314-74-7

The synthesis of this intermediate typically involves the functionalization of a pyrrolidinone core. [1] Below is a validated laboratory-scale protocol for synthesizing the HCl salt from a Boc-protected precursor.

Prerequisites:

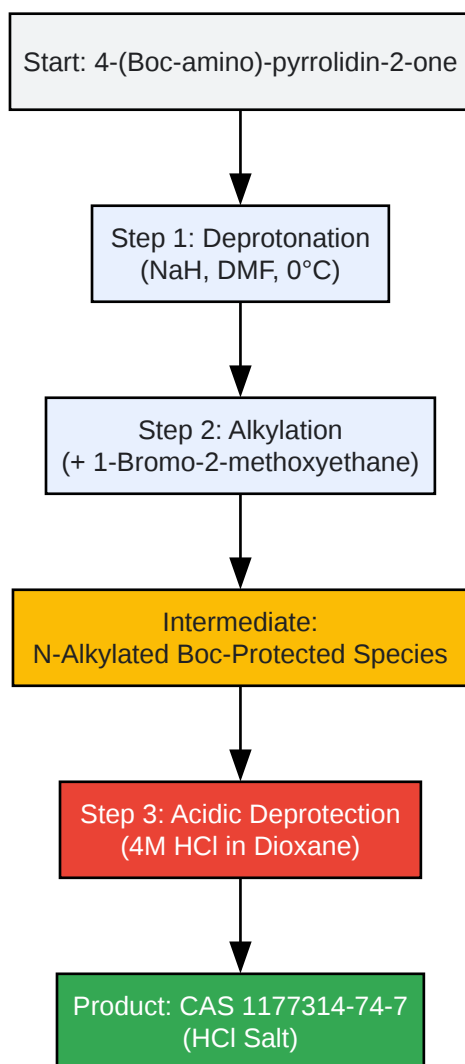
- Reagents: 4-(Boc-amino)-pyrrolidin-2-one, 1-bromo-2-methoxyethane, Sodium Hydride (NaH), DMF, HCl (4M in dioxane).
- Equipment: Inert atmosphere (Argon) manifold, HPLC, Rotary Evaporator.

Step-by-Step Methodology:

- N-Alkylation (Formation of the Core):
 - Dissolve 4-(Boc-amino)-pyrrolidin-2-one (1.0 eq) in anhydrous DMF under Argon.
 - Cool to 0°C and add NaH (60% dispersion, 1.2 eq) portion-wise. Stir for 30 min to generate the anion.

- Add 1-bromo-2-methoxyethane (1.2 eq) dropwise.
- Warm to room temperature and stir for 12 hours. Monitor via TLC/LC-MS.
- Quench: Add saturated solution. Extract with EtOAc. Dry organic layer () and concentrate.
- Purification: Flash chromatography (Hexane/EtOAc) to yield the N-alkylated intermediate.
- Deprotection (Formation of HCl Salt):
 - Dissolve the intermediate in minimal Dichloromethane (DCM).
 - Add 4M HCl in Dioxane (5.0 eq) at 0°C.
 - Stir at room temperature for 2-4 hours until precipitation is complete.
 - Isolation: Filter the white precipitate. Wash with cold Diethyl Ether () to remove byproducts.
 - Drying: Dry under high vacuum to yield CAS 1177314-74-7 as a white hygroscopic solid.

Figure 2: Synthesis Workflow



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Caption: Synthetic route for CAS 1177314-74-7 via N-alkylation and Boc-deprotection.

4.2. Quality Control & Analytical Validation

To ensure the integrity of the building block for downstream applications, the following QC parameters must be met:

- HPLC Purity: >98% (Column: C18, Mobile Phase: /MeCN with 0.1% TFA).
- ¹H NMR (D₂O): Diagnostic peaks at

3.3 ppm (OCH₃),

3.5-3.6 ppm (N-CH₂-CH₂-O), and

4.1 ppm (CH-NH₂).

- Chloride Content: Titration with

to confirm mono-hydrochloride stoichiometry.

Therapeutic Applications & Research Utility

This CAS number is not merely a reagent but a strategic scaffold in drug design.

- CNS Drug Discovery (Racetams): The 4-amino group allows for the attachment of lipophilic side chains or acyl groups, facilitating the creation of novel SV2A ligands with distinct kinetic profiles compared to Levetiracetam.
- Peptidomimetics: The pyrrolidinone ring serves as a

-turn mimetic. Incorporating CAS 1177314-74-7 into peptide chains constrains the backbone, potentially stabilizing active conformations of peptide drugs.
- Kinase Inhibition: The lactam nitrogen and exocyclic amine can participate in hydrogen bonding within the ATP-binding pocket of kinases. The methoxyethyl tail provides a "solubilizing handle" that often protrudes into the solvent-exposed region of the enzyme.

References

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Sources

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